

Unveiling the Physicochemical Landscape of Dimethyl 2,5-dibromohexanedioate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 2,5-dibromohexanedioate*

Cat. No.: *B1295253*

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, a comprehensive understanding of the physical and chemical properties of key intermediates is paramount. This technical guide provides an in-depth overview of **Dimethyl 2,5-dibromohexanedioate**, a crucial building block in the synthesis of various organic molecules. This document outlines its core physical properties, details experimental protocols for its synthesis, and presents a visual representation of the synthetic workflow.

Core Physical Properties

Dimethyl 2,5-dibromohexanedioate, also known by its synonym Dimethyl 2,5-dibromoadipate, is a white to off-white solid at room temperature.^{[1][2]} Its key physical characteristics are summarized in the table below, providing a ready reference for laboratory and developmental applications.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ Br ₂ O ₄	[3] [4] [5]
Molar Mass	331.99 g/mol	[3] [4] [5]
Melting Point	75-76 °C	[3] [4]
Boiling Point	182 °C at 10 Torr	[2] [3]
Density	Approximately 1.7 g/cm ³	[4]
Appearance	White to off-white solid/powder or crystals	[1] [2]
CAS Number	868-72-4	[3] [4]

Experimental Protocols: Synthesis of Dimethyl 2,5-dibromohexanedioate

A common method for the synthesis of **Dimethyl 2,5-dibromohexanedioate** involves the reaction of adipic acid with thionyl chloride followed by bromination. The following protocol is a detailed representation of this synthetic procedure.

Materials:

- Adipic acid
- Thionyl chloride
- Bromine
- Methanol
- Three-necked, round-bottomed flask
- Reflux condenser
- Constant-pressure dropping funnel

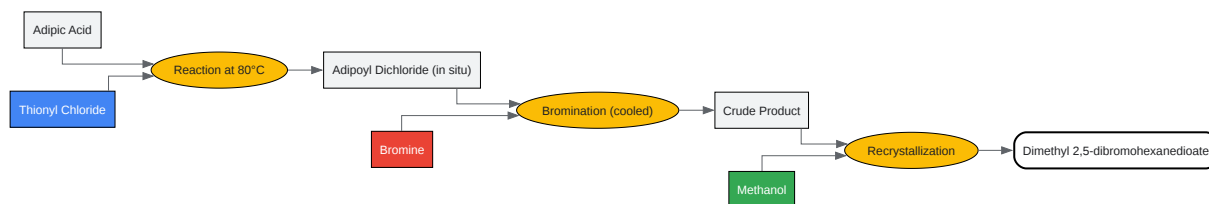
- Ice bath
- Filtration apparatus

Procedure:

- In a three-necked, round-bottomed flask equipped with a reflux condenser and a constant-pressure dropping funnel, slowly add thionyl chloride to adipic acid.
- Heat the reaction mixture to 80 °C and maintain for approximately 2 hours, or until the evolution of gas ceases.
- If solid adipic acid remains, continue the dropwise addition of thionyl chloride and maintain the temperature until the reaction is complete.
- Cool the reaction mixture in an ice bath.
- Slowly add bromine dropwise to the cooled mixture. The formation of a white precipitate should be observed.
- Collect the white precipitate by filtration.
- Purify the crude product by recrystallization from methanol to yield the final white, powdery product.

Synthetic Workflow Diagram

The following diagram illustrates the logical flow of the synthesis of **Dimethyl 2,5-dibromohexanedioate** from adipic acid.



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Caption: Synthesis workflow for **Dimethyl 2,5-dibromohexanedioate**.

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References

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